

Safety and handling of (E)-4-(dimethylamino)but-3-en-2-one

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Compound of Interest

Compound Name: (E)-4-(dimethylamino)but-3-en-2-one

Cat. No.: B116759

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An In-depth Technical Guide to the Safety and Handling of **(E)-4-(dimethylamino)but-3-en-2-one**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(E)-4-(dimethylamino)but-3-en-2-one**, a chemical intermediate used in various synthetic applications. Adherence to these guidelines is critical to ensure personnel safety and maintain laboratory integrity.

Compound Identification and Properties

(E)-4-(dimethylamino)but-3-en-2-one is an organic compound with the CAS number 1190-91-6.^{[1][2][3]} It is essential to be familiar with its physical and chemical properties to handle it safely.

Physical and Chemical Data

The key physical and chemical properties of **(E)-4-(dimethylamino)but-3-en-2-one** are summarized below.

Property	Value	Source
IUPAC Name	4-(dimethylamino)but-3-en-2-one	[1] [3]
CAS Number	1190-91-6	[1] [2] [3]
Molecular Formula	C ₆ H ₁₁ NO	[1]
Molecular Weight	113.16 g/mol	[1]
Physical State	Liquid	[3]
Boiling Point	131 to 133°C	[3]
Relative Density	0.9734	[3]

Hazard Identification and Classification

This chemical is classified as hazardous.[\[4\]](#) The following GHS classification is based on available safety data sheets for the compound and its close structural analogs.

GHS Hazard Summary

Category	Information
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation. [4] [5] H319: Causes serious eye irritation. [4] [5] H335: May cause respiratory irritation. [5]
Precautionary Statements	Prevention: P261, P264, P280 [5] [6] [7] Response: P304+P340, P305+P351+P338, P332+P313 [4] [6] [8] Storage: P403+P233, P405 [6] [7] Disposal: P501 [6] [8]

Safe Handling and Experimental Workflow

Proper handling procedures are paramount to minimize exposure risk. This involves a systematic workflow from preparation to disposal.

General Handling Precautions

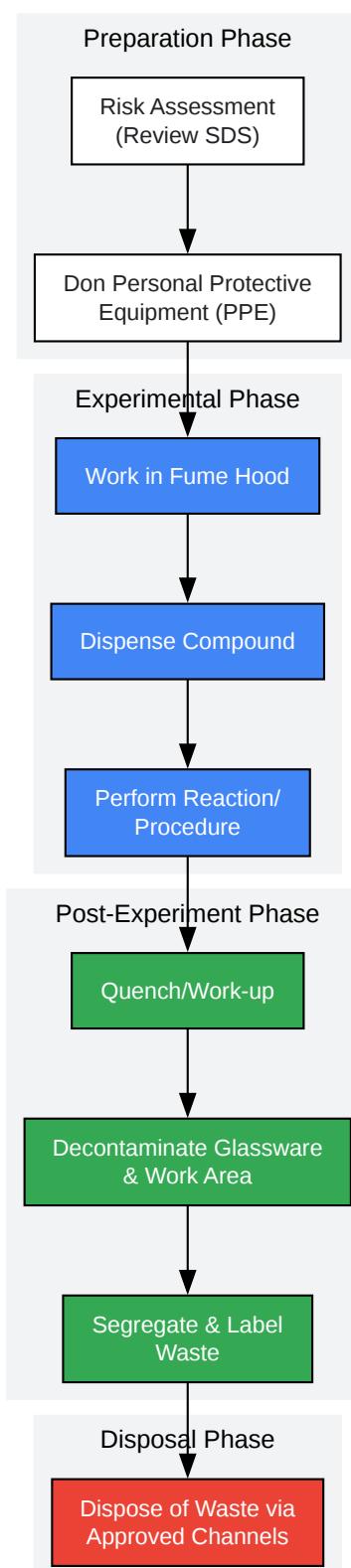
- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[4]
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[4]
- Avoid Inhalation: Do not breathe mists or vapors.[4]
- Ignition Sources: Keep away from heat and sources of ignition.[8]
- Hygiene: Wash hands thoroughly after handling. Contaminated work clothing should not be allowed out of the workplace.[4][8]

Recommended Storage

Store in a cool, dry, and well-ventilated place.[4] Keep the container tightly closed and store locked up.[4][7]

Safe Handling Workflow Diagram

The following diagram outlines the standard workflow for safely handling **(E)-4-(dimethylamino)but-3-en-2-one** in a laboratory setting.



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Caption: Logical workflow for handling **(E)-4-(dimethylamino)but-3-en-2-one**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling this substance.

- Eye Protection: Wear chemical safety goggles or a face shield.[8]
- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber). Wear a lab coat or other protective clothing to prevent skin exposure.[8]
- Respiratory Protection: If working outside a fume hood or if vapors/mists are generated, use a NIOSH-approved respirator with an appropriate cartridge.

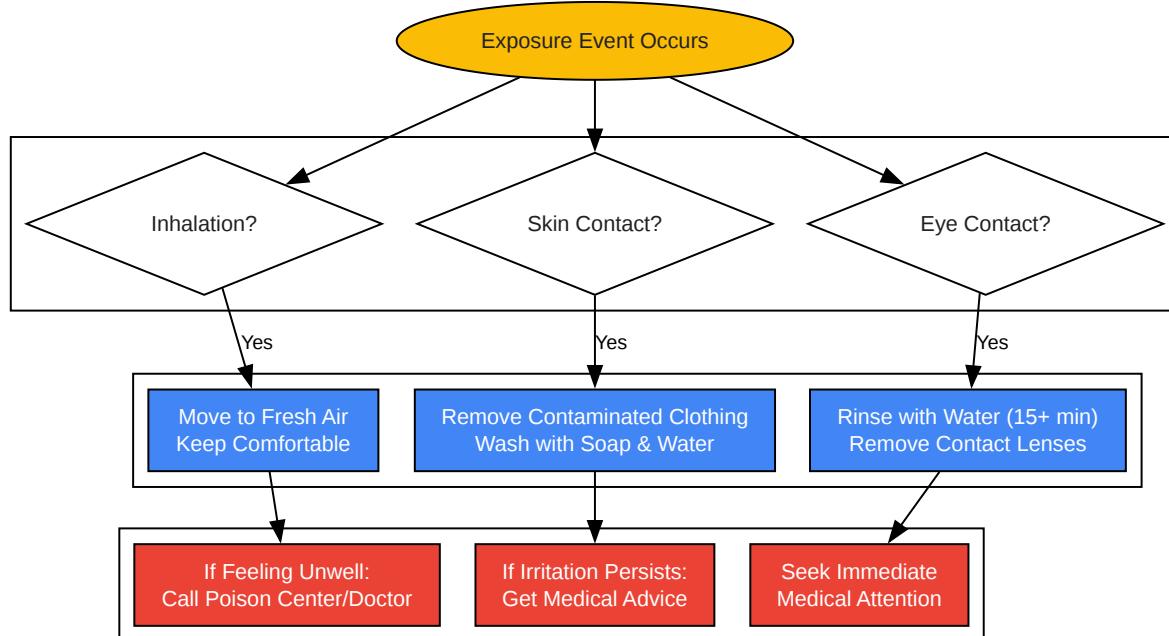
First Aid and Emergency Response

In case of accidental exposure, follow these first aid measures immediately.

- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes.[4] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[4]
- Skin Contact: Remove contaminated clothing immediately.[8] Wash the affected area with plenty of soap and water.[4] If skin irritation occurs, get medical advice.[8]
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[4] If the person feels unwell, call a poison center or doctor.[4]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[8][9] Seek immediate medical attention.

Emergency Response Protocol Diagram

This diagram illustrates the decision-making process for responding to an exposure event.



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Caption: First aid response protocol for different exposure routes.

Fire Fighting and Disposal

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- Fire Fighting Procedures: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode.[4]
- Disposal: Dispose of contents and container in accordance with all local, state, and federal regulations.[4] Do not let the chemical enter drains.[6]

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